

An In-Depth Technical Guide to Isoedultin: Physicochemical Properties and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoedultin*

Cat. No.: *B15591723*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Isoedultin**, a natural product identified as a dihydrofurocoumarin ester, presents a unique molecular architecture that suggests a potential for diverse biological activities. This technical guide provides a comprehensive overview of the currently available data on the physical and chemical properties of **Isoedultin**, alongside an exploration of the known biological activities and signaling pathways associated with its core chemical class. This document is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties of Isoedultin

At present, detailed experimentally determined physicochemical data for **Isoedultin** remains limited in publicly accessible literature. The following tables summarize the known and predicted properties based on its chemical structure.

Table 1: General and Chemical Properties of **Isoedultin**^[1]

Property	Value
IUPAC Name	2-[(8S,9R)-9-acetyloxy-2-oxo-8,9-dihydrofuro[2,3-h]chromen-8-yl]propan-2-yl (Z)-2-methylbut-2-enoate
Molecular Formula	C ₂₁ H ₂₂ O ₇
Molecular Weight	386.4 g/mol
Canonical SMILES	<chem>CC=C(C)C(=O)OC(C)(C)C1C(C2=C(O1)C=CC3=C2OC(=O)C=C3)OC(=O)C</chem>
Isomeric SMILES	<chem>C/C=C(\C)/C(=O)OC(C)(C)[C@@H]1--INVALID-LINK--OC(=O)C</chem>
InChI Key	UGPGHYBHAGRUHW-JZWAJAMXSA-N

Table 2: Predicted Physicochemical Properties of **Isoedultin**[\[1\]](#)

Property	Value
XLogP3	3.1
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	7
Rotatable Bond Count	6
Exact Mass	386.13655304 g/mol
Monoisotopic Mass	386.13655304 g/mol
Topological Polar Surface Area	98.9 Å ²
Heavy Atom Count	28

Note: The data in Table 2 are computational predictions and await experimental verification.

Currently, there is no publicly available experimental data on the melting point, boiling point, or specific solubility of **Isoedultin** in common laboratory solvents such as water, ethanol, or dimethyl sulfoxide (DMSO).

Spectroscopic Data

Detailed experimental spectroscopic data for **Isoedultin**, including ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS), are not readily available in the scientific literature. The structural elucidation of this compound would rely on a combination of these techniques.

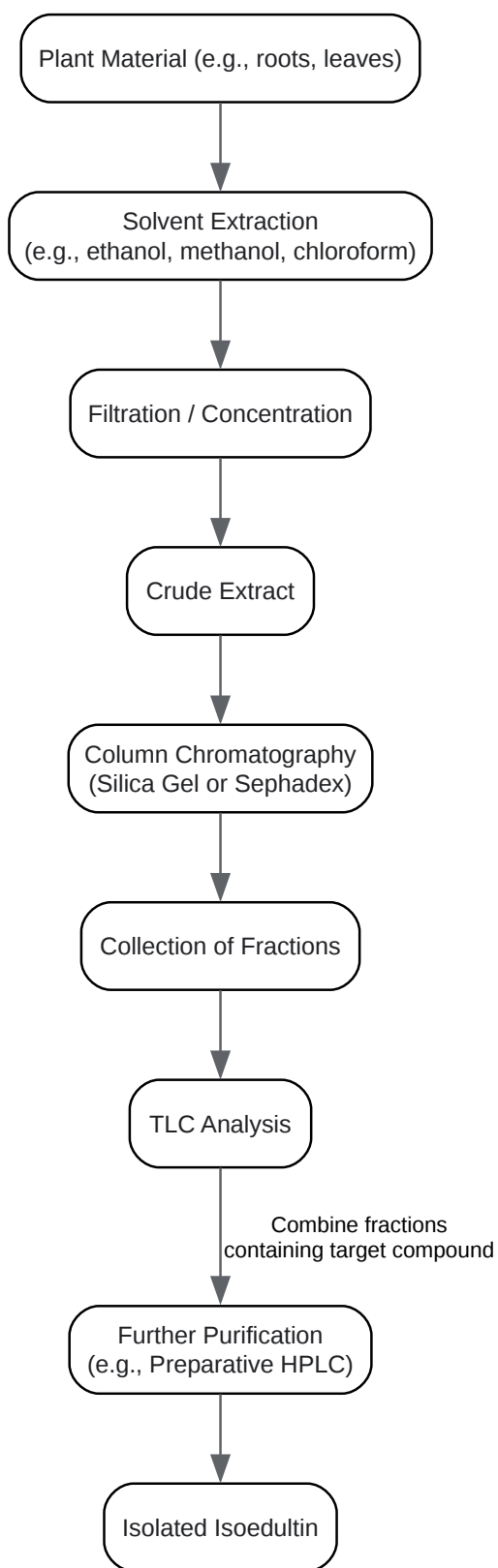
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be crucial for determining the connectivity of protons and carbons, respectively, and for confirming the stereochemistry of the molecule.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for the ester carbonyl groups, the lactone carbonyl of the coumarin core, C-O stretching, and C=C bonds of the aromatic and pyrone rings.
- Mass Spectrometry (MS): High-resolution mass spectrometry would confirm the elemental composition. The fragmentation pattern observed in the MS/MS spectrum would provide valuable information about the different structural motifs within the molecule, aiding in its identification.

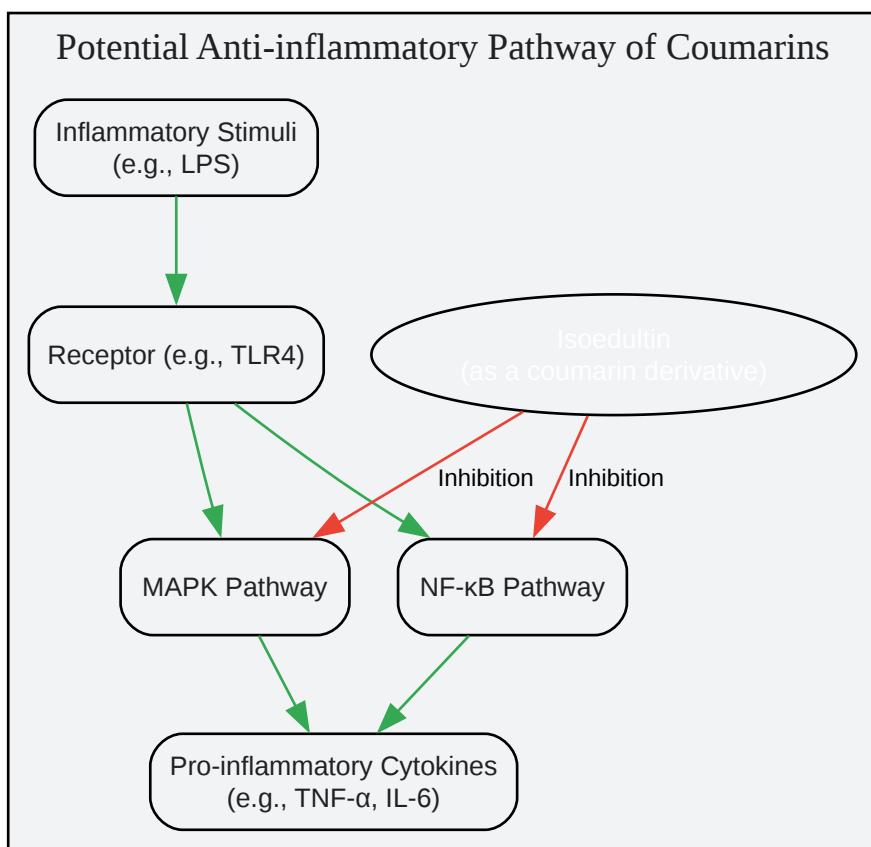
Isolation and Synthesis

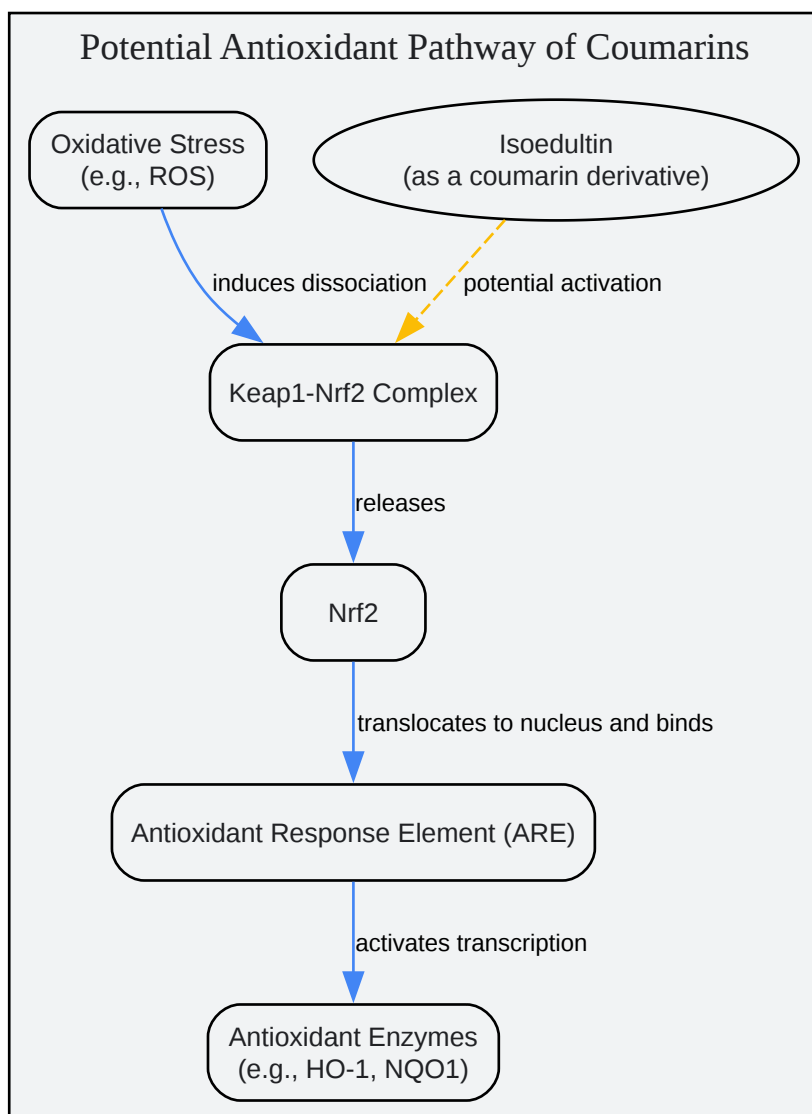
Natural Occurrence and Isolation

Isoedultin has been identified as a natural product found in *Cicuta virosa*[\[1\]](#). The isolation of angular furocoumarins, the class to which **Isoedultin** belongs, from plant materials typically involves extraction with organic solvents of increasing polarity, followed by various chromatographic techniques for purification.

General Experimental Workflow for Isolation of Angular Coumarins:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- To cite this document: BenchChem. [An In-Depth Technical Guide to Isoedultin: Physicochemical Properties and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15591723#physical-and-chemical-properties-of-isoedultin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com